

Personal protective equipment for handling Irresistin-16

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Irresistin-16**

Cat. No.: **B10820957**

[Get Quote](#)

Essential Safety and Handling Guide for Irresistin-16

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Irresistin-16**, a novel antibiotic with a dual mechanism of action. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

Summary of Key Safety Information

While a comprehensive Safety Data Sheet (SDS) for **Irresistin-16** is not publicly available, the following information has been compiled from vendor product pages and related research publications. It is imperative to supplement these guidelines with standard laboratory safety protocols and a thorough risk assessment for your specific experimental procedures.

Physical and Chemical Properties[1][2][3]

Property	Value
Chemical Name	7-[(1,1'-biphenyl)-4-yl)methyl]-7H-pyrrolo[3,2-f]quinazoline-1,3-diamine
Synonyms	IRS-16
CAS Number	2624247-60-3
Molecular Formula	C ₂₃ H ₁₉ N ₅
Molecular Weight	365.43 g/mol
Appearance	White to beige powder
Solubility	Soluble in DMSO (2 mg/mL)
Storage	2-8°C

Known Hazards and Precautions

Hazard Category	Information
Combustibility	Classified as a combustible solid (Storage Class 11).
Water Hazard	WGK 3, indicating it is highly hazardous to water. Do not allow to enter water sources.
Toxicity	While showing low cytotoxicity to mammalian cells in some studies, comprehensive toxicological data is unavailable ^{[1][2]} . Handle with care and assume it is potentially hazardous.
Hydrophobicity	Irresistin-16 is very hydrophobic and does not dissolve well in water ^[3] .

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Irresistin-16**. The following are minimum recommendations:

- Eye Protection: Chemical safety goggles or a face shield should be worn at all times.
- Hand Protection: Nitrile or other chemically resistant gloves are mandatory. Inspect gloves for tears or punctures before use.
- Body Protection: A standard laboratory coat is required. For procedures with a higher risk of aerosolization or spillage, consider a disposable gown.
- Respiratory Protection: For procedures that may generate dust or aerosols, a NIOSH-approved respirator (e.g., N95) is recommended.

Operational Plans: Handling and Storage

Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks. Ensure the product label matches the order information.

Storage: Store **Irresistin-16** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area at 2-8°C. Keep away from incompatible materials and sources of ignition.

Preparation of Solutions: Due to its hydrophobicity, **Irresistin-16** is typically dissolved in dimethyl sulfoxide (DMSO). All work with the powdered form and concentrated solutions should be performed in a chemical fume hood to minimize inhalation exposure.

First Aid Measures

In the absence of specific first aid information for **Irresistin-16**, the following general procedures should be followed in case of exposure:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

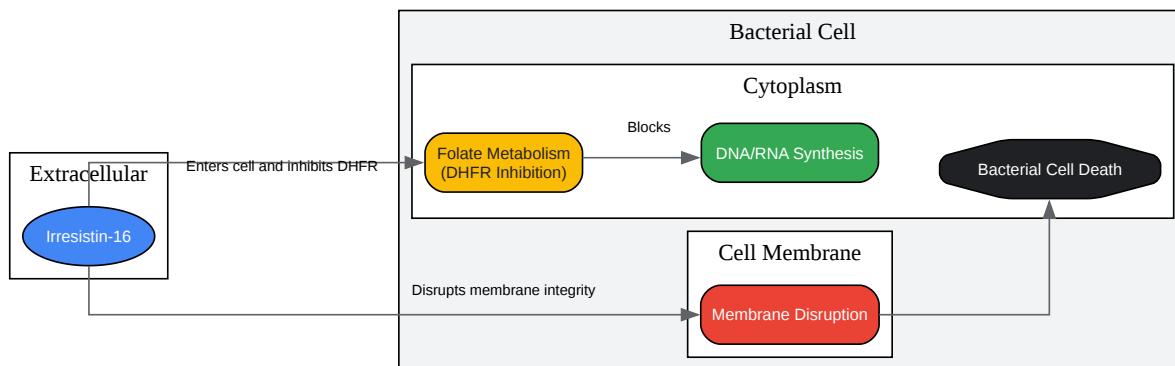
All waste containing **Irresistin-16**, including unused compound, contaminated labware, and solutions, should be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Disposal Method: All waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations for hazardous waste disposal.

Mechanism of Action and Experimental Workflow

Dual Mechanism of Action of Irresistin-16

Irresistin-16 exhibits a unique dual-action mechanism against bacteria, making it a potent antibiotic with a low frequency of resistance^{[1][3][4]}. It simultaneously disrupts the bacterial cell membrane and inhibits intracellular folate metabolism^{[1][3]}.

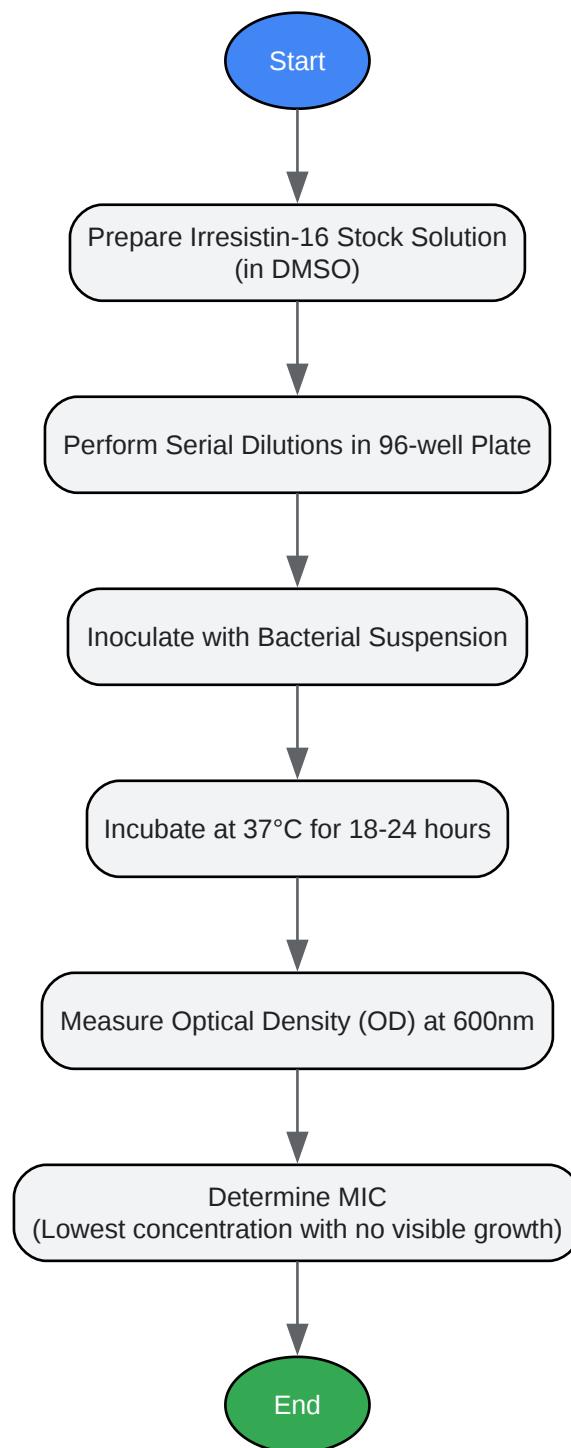


[Click to download full resolution via product page](#)

Caption: Dual mechanism of **Irresistin-16** leading to bacterial cell death.

Experimental Workflow: Minimum Inhibitory Concentration (MIC) Assay

The following is a generalized workflow for determining the Minimum Inhibitory Concentration (MIC) of **Irresistin-16** against a bacterial strain.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Regulatory Effect of Irresistin-16 on Competitive Dual-Species Biofilms Composed of *Streptococcus mutans* and *Streptococcus sanguinis* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Regulatory Effect of Irresistin-16 on Competitive Dual-Species Biofilms Composed of *Streptococcus mutans* and *Streptococcus sanguinis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. news-medical.net [news-medical.net]
- 4. princeton.edu [princeton.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Irresistin-16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10820957#personal-protective-equipment-for-handling-irresistin-16]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com